Reference Standards for 3-(3-Bromophenoxy)propanenitrile Analysis

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Compound of Interest	
Compound Name:	*3-(3-Bromophenoxy)propanenitrile*
CAS No.:	*1016736-70-1*
Cat. No.:	*B1292919*

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CAS Number: 1016736-70-1 Molecular Formula: C

H

BrNO Molecular Weight: 226.07 g/mol [1]

Executive Summary: The Criticality of the Meta-Isomer

3-(3-Bromophenoxy)propanenitrile is a pivotal intermediate in the synthesis of small molecule therapeutics, particularly those targeting GPCRs and kinases where the meta-bromo handle is exploited for Suzuki-Miyaura coupling.[1]

The primary analytical challenge is not merely purity, but regio-isomer specificity. Commercial "research-grade" supplies often contain trace levels of the para-isomer (from impure 3-bromophenol starting material) or hydrolysis by-products (amides/acids).[1] This guide compares the three tiers of reference standards available and establishes a protocol for their qualification.

Comparative Analysis of Reference Standard Grades

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The following table contrasts the three primary classes of standards. For GMP release testing of intermediates, a Primary or Qualified Secondary standard is mandatory.

Feature	Primary Reference Standard (PRS)	Secondary Working Standard (SWS)	Research/Synthesis Grade
Intended Use	FDA/EMA filings, Method Validation, Calibration of SWS.[1]	Routine QC release, Stability studies.	Early-stage R&D, Synthesis starting material.[1]
Purity Assignment	Absolute Methods (qNMR or Mass Balance).[1]	Comparative Method (HPLC vs. PRS).	Area % (HPLC/GC only).
Traceability	Traceable to SI units (via NIST/BIPM qNMR internal standards).	Traceable to the In-House Primary Standard.[1]	Vendor Certificate of Analysis (CoA) only.
Uncertainty	Low (< 0.5%).[2] Uncertainty budget explicitly calculated.	Moderate (0.5 – 1.0%).[1]	High / Undefined.
Critical Data	H-NMR, C-NMR, MS, IR, TGA, ROI, KF, Residual Solvents.	HPLC Purity, Identity (IR/RT).	HPLC Purity, basic Identity.
Cost / Lead Time	High / 4-8 Weeks (Custom Synthesis).[1]	Low / Immediate (In-house prepared).[1]	Low / Immediate.

Technical Deep Dive: Impurity Profiling & Fate Mapping

To qualify a reference standard, one must understand the impurities it controls. The synthesis of **3-(3-Bromophenoxy)propanenitrile** typically involves the cyanoethylation of 3-bromophenol with acrylonitrile.[1]

Impurity Fate Map (Graphviz Diagram)

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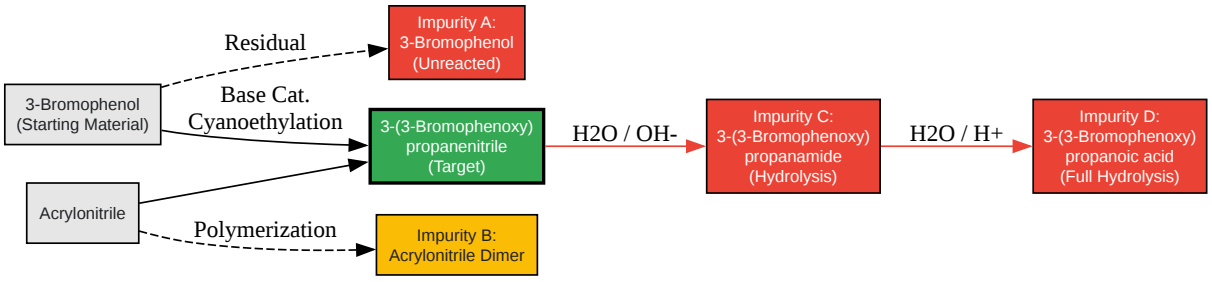

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Figure 1: Synthetic pathway and degradation map. Impurities C and D are critical stability-indicating markers, often forming if the standard is stored improperly (humid conditions).[1]

Qualification Protocol: How to Validate Your Standard

If a commercial USP/EP standard is unavailable (which is typical for this specific intermediate), you must characterize an in-house Primary Reference Standard. Follow this Self-Validating System:

Step 1: Structural Confirmation (Identity)

- 1H-NMR (400 MHz, DMSO-d6):
  - Confirm the triplet at ~2.9 ppm (CH

    -CN) and triplet at ~4.2 ppm (O-CH

).[1]
  - Crucial: Verify the meta-substitution pattern in the aromatic region (multiplets at ~7.0–7.3 ppm).[1] The para-isomer would show a distinct AA'BB' system.[1]
- Mass Spectrometry (LC-MS):
  - Observe [M+H]

    = 226/228 (1:1 isotopic ratio due to Bromine).[1]

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Step 2: Purity Assignment (The "Mass Balance" Approach)

Do not rely on HPLC Area % alone. Calculate potency (

) using the following equation: [1]

Where:

- %Imps

  : Total organic impurities by HPLC (see method below).

- %H

  : Water content by Karl Fischer (Coulometric).[1]

- %ROI: Residue on Ignition (Sulfated Ash).[1]

- %RS: Residual Solvents by GC-Headspace.[1]

Step 3: Chromatographic Purity Method (HPLC)

This method separates the neutral nitrile from the acidic hydrolysis products and the phenolic starting material.

Parameter	Specification
Column	C18 (L1), 150 x 4.6 mm, 3.5 µm (e.g., Waters XBridge or Agilent Zorbax Eclipse Plus)
Mobile Phase A	0.1% Formic Acid in Water (Maintains acidic pH to suppress phenol ionization)
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 10% B; 2-15 min: 10%→80% B; 15-20 min: 80% B.
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (Nitrile) and 270 nm (Aromatic)
Temperature	30°C

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Decision Framework: Selecting the Right Standard

Use this logic flow to determine which standard grade is required for your specific development phase.

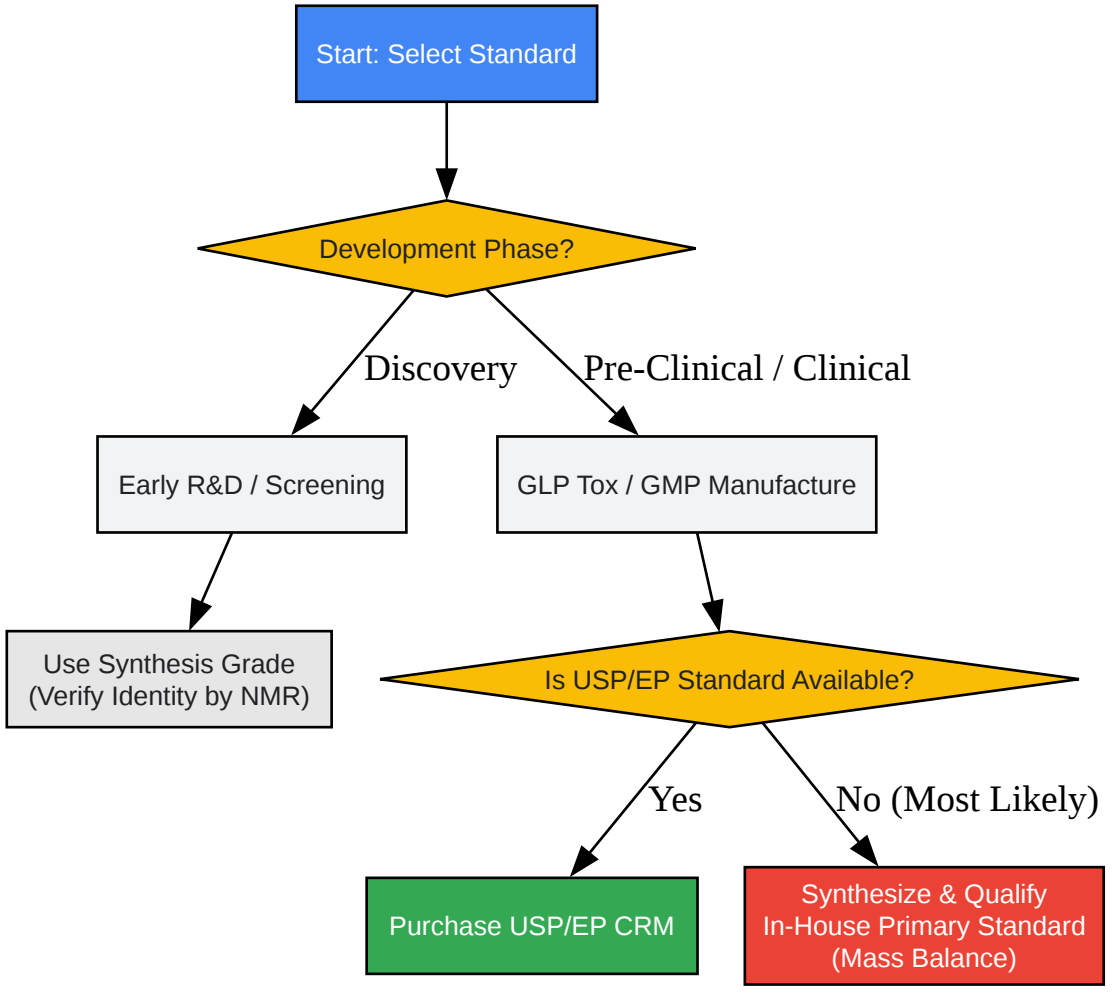

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Figure 2: Decision tree for reference standard procurement strategy.

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